

physical properties of dipropylene glycol methyl ether

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Compound of Interest

Compound Name: 1-(2-Methoxypropoxy)-2-propanol

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An In-depth Technical Guide to the Physical Properties of Dipropylene Glycol Methyl Ether

This technical guide provides a comprehensive overview of the core physical properties of dipropylene glycol methyl ether (DPM), a versatile solvent used across numerous industries.^[1] Intended for researchers, scientists, and professionals in drug development, this document aggregates key quantitative data, outlines standard experimental methodologies for property determination, and presents a logical workflow for the physical characterization of such chemical substances.

Physical and Chemical Properties of DPM

Dipropylene glycol methyl ether (CAS No: 34590-94-8) is a colorless liquid with a mild, ethereal odor.^{[1][2][3]} It is a member of the P-series glycol ether family and is completely soluble in water and miscible with a wide range of organic solvents.^{[3][4]} This hydrophilic nature makes it an excellent coupling agent in various formulations.^{[3][4]} Commercial DPM is a mixture of four structural isomers.^[5]

Quantitative Data Summary

The following table summarizes the key physical properties of dipropylene glycol methyl ether, compiled from various technical and safety data sheets.

Property	Value	Units	Conditions
Molecular Formula	C ₇ H ₁₆ O ₃	-	-
Molecular Weight	148.20	g/mol	-
Boiling Point	190 °C (463 K)	°C (K)	at 760 mmHg[1][2][3] [5][6]
Melting/Freezing Point	-83 to -80 °C	°C	[2][3][5][7]
Density	0.951 - 0.954	g/cm ³	at 20-25 °C[2][3][6][8]
Viscosity (Dynamic)	3.5 - 4.55	cP (mPa·s)	at 20-25 °C[2][3][9] [10]
Flash Point	74 - 79 °C	°C	Closed Cup[3][8][9] [11]
166 - 167 °F	°F	Closed Cup[3][8][12] [13]	
Vapor Pressure	0.37 hPa	hPa	at 20 °C[5]
0.4 - 0.5 mmHg	mmHg	at 25 °C[3][8][13]	
Water Solubility	Miscible / Complete	-	at 20 °C[2][3][5][6][13]
Refractive Index	1.419 - 1.423	-	at 20-25 °C, nD[2][3] [8][11]
Surface Tension	28.8 - 29	dynes/cm (mN/m)	at 20-25 °C[2][9][12]
Log Kow (Octanol/Water)	0.0061	-	[5]
Autoignition Temp.	205 - 207 °C	°C	[3][9][11]
Explosive Limits	LEL: 1.1 - 1.3%	% v/v	[3][9][11]
UEL: 8.7 - 14%	% v/v	[3][9][11]	

Experimental Protocols for Property Determination

Detailed experimental protocols for a specific substance like DPM are typically proprietary. However, the determination of its physical properties generally follows standardized methods, such as those established by ASTM International and the Organisation for Economic Co-operation and Development (OECD). The principles of these key methods are outlined below.

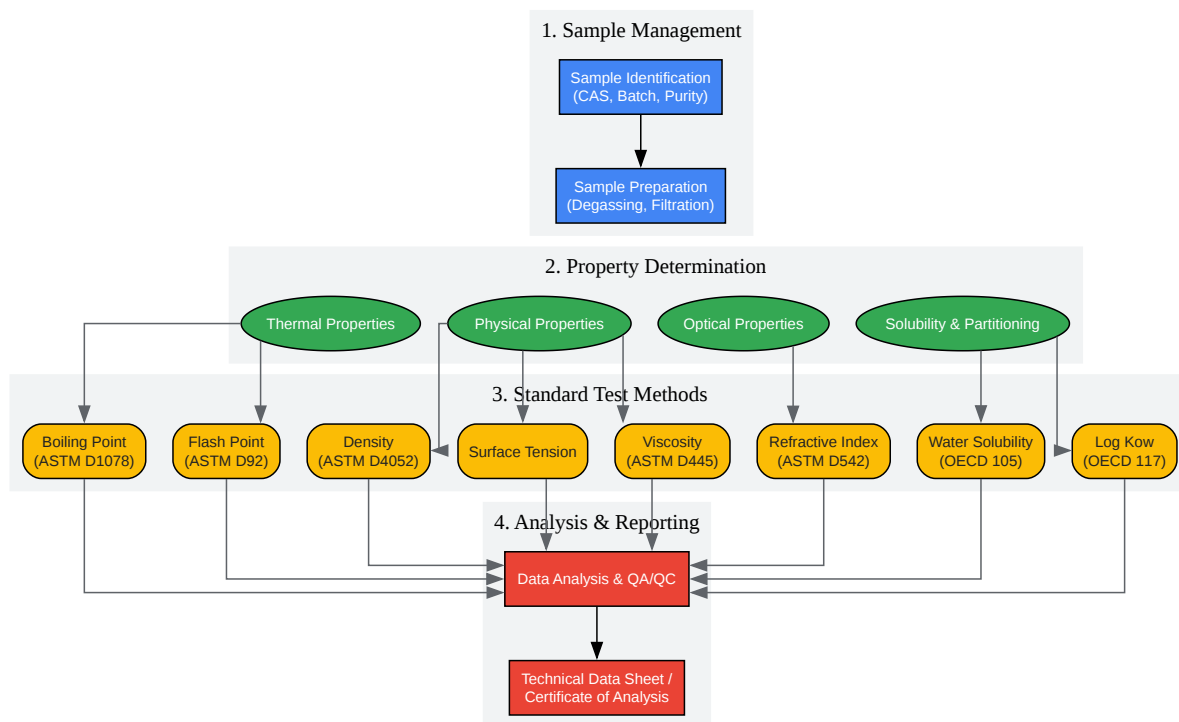
- **Boiling Point (Distillation Range):** ASTM D1078 This method is used to determine the distillation range of volatile organic liquids that are chemically stable during the process.^[4]^[14] A 100-mL sample is distilled under controlled conditions. The initial boiling point is the thermometer reading when the first drop of condensate falls, and observations are made throughout the distillation to establish the boiling range.^[11] This test is crucial for quality control and for understanding a solvent's volatility.^[4]^[14]
- **Density and Relative Density:** ASTM D4052 This standard test method determines the density and relative density of liquids using a digital density meter.^[1]^[3] The method is based on measuring the change in the oscillation frequency of a U-shaped tube when it is filled with the test liquid.^[15]^[16] This frequency change is directly related to the density of the liquid. The procedure is applicable to petroleum distillates and viscous oils and is essential for converting measured volumes to volumes at a standard temperature.^[3]^[17]
- **Viscosity:** ASTM D445 This method specifies the procedure for determining the kinematic viscosity of transparent and opaque liquids by measuring the time it takes for a volume of the liquid to flow under gravity through a calibrated glass capillary viscometer.^[2]^[18]^[19] The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the liquid's density.^[2]^[10] Accurate viscosity determination is critical for applications involving fluid flow and lubrication.^[2]
- **Flash Point:** ASTM D92 (Cleveland Open-Cup Method) The flash point is determined by heating a sample in a test cup at a slow, constant rate.^[20] A small test flame is passed across the cup at specified intervals.^[8]^[20] The flash point is the lowest temperature at which the application of the flame causes the vapors above the liquid to ignite momentarily.^[8]^[21] This property is a critical safety parameter for defining flammable and combustible materials for shipping and handling.^[12]
- **Water Solubility:** OECD Test Guideline 105 This guideline describes two primary methods for determining water solubility: the column elution method (for solubilities < 10⁻² g/L) and the flask method (for solubilities > 10⁻² g/L).^[22] For a highly miscible substance like DPM, the

flask method would involve stirring the substance in water for a prolonged period to achieve equilibrium, followed by concentration analysis of the saturated solution.[23]

- **Partition Coefficient (n-octanol/water):** OECD Test Guideline 117 This method uses High-Performance Liquid Chromatography (HPLC) to estimate the n-octanol/water partition coefficient (Pow).[5][24] The substance is passed through a reverse-phase HPLC column, and its retention time is measured.[25] The log Pow is then calculated by comparing this retention time to those of reference substances with known log Pow values.[24][25] This parameter is crucial for predicting the environmental fate and bioaccumulation potential of a substance.[9]
- **Refractive Index:** ASTM D542 This test method measures the refractive index of transparent organic plastics, and the principle is applicable to liquids.[6][13] It is typically performed using an Abbé refractometer. A drop of the liquid is placed on the prism, and light is passed through it. The refractive index is read directly from the instrument's scale after aligning the light/dark boundary in the eyepiece.[26] This property is a fundamental measure useful for identification and quality control.[6][13]

Workflow for Physical Property Characterization

The following diagram illustrates a generalized workflow for the systematic physical and chemical characterization of a liquid chemical such as dipropylene glycol methyl ether.



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Workflow for the physical characterization of a liquid chemical.

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